

Technical Handling & Storage Protocol: 5-Fluoro-4-methoxypyrimidine

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Compound of Interest

Compound Name: 5-Fluoro-4-methoxypyrimidine

CAS No.: 120258-30-2

Cat. No.: B046176

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Document ID: FMP-HSP-2024 | Version: 1.2 Target Audience: Medicinal Chemists, Process Safety Engineers, Laboratory Managers

Executive Summary

5-Fluoro-4-methoxypyrimidine (CAS: 120258-30-2) is a key pharmacophore building block. Its reactivity profile is defined by the electron-deficient pyrimidine ring, further activated by the electronegative fluorine atom at the C5 position. This electronic environment makes the C4-methoxy group susceptible to nucleophilic attack (hydrolysis) under improper storage conditions. Consequently, handling protocols must prioritize moisture exclusion and temperature control to prevent degradation into 5-fluorouracil derivatives or ring-opening byproducts.

Physicochemical & Safety Profile

Identity & Properties

Parameter	Data
Chemical Name	5-Fluoro-4-methoxypyrimidine
CAS Number	120258-30-2
Molecular Formula	C ₅ H ₅ FN ₂ O
Molecular Weight	128.10 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
Melting Point	Refer to specific batch CoA (typically >50°C range)

Hazard Identification (GHS Framework)

While specific toxicity data for this exact isomer is limited, structural analogs (fluorinated pyrimidines) dictate a conservative safety approach.

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.[1][2][3]
 - H315: Causes skin irritation.[2][3]
 - H319: Causes serious eye irritation.[2][3][4][5]
 - H335: May cause respiratory irritation.[3]
- Combustion Hazard: Thermal decomposition releases toxic fumes, including Hydrogen Fluoride (HF), Nitrogen Oxides (NO_x), and Carbon Monoxide (CO).

Storage Architecture: The "Chain of Custody"

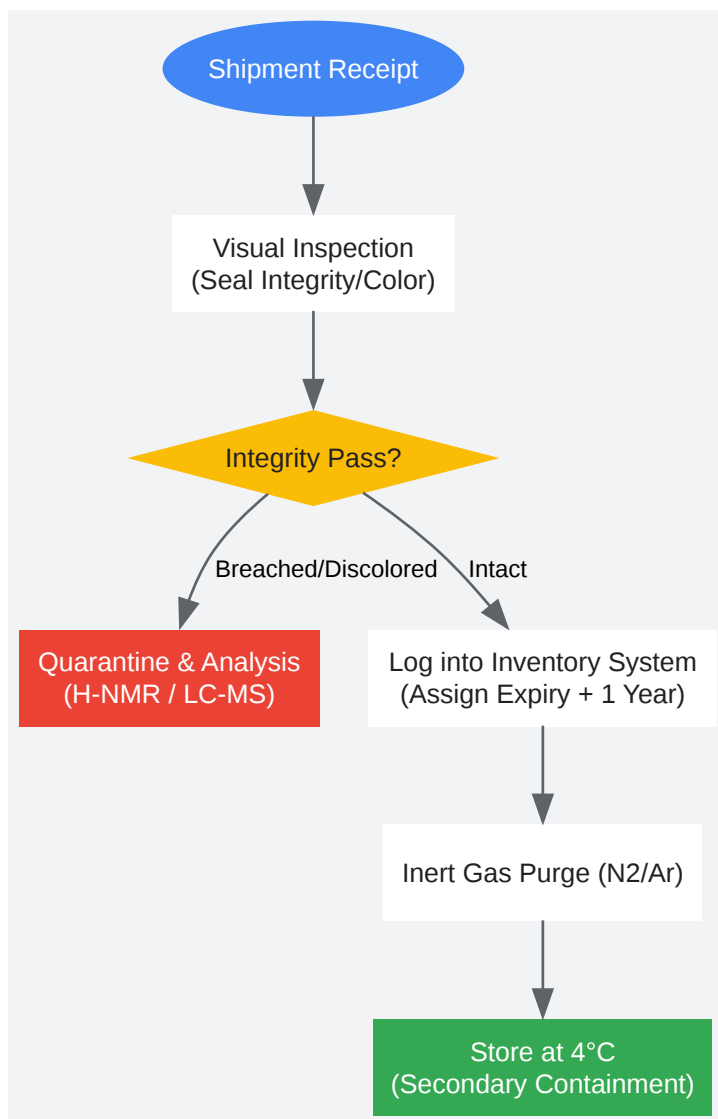
Proper storage is not passive; it is an active preservation of chemical integrity. The C4-methoxy group is a "masked" carbonyl; moisture ingress can catalyze hydrolysis to the thermodynamically stable amide (uracil-like structure).

Storage Conditions

- Temperature: 2°C to 8°C (Refrigerated). Cold storage slows the kinetics of potential hydrolysis and autoxidation.
- Atmosphere: Inert Gas (Argon or Nitrogen). The container headspace must be purged before resealing.
- Container: Amber glass vials with Teflon-lined caps. Amber glass prevents photodegradation; Teflon prevents leaching of plasticizers by the organic methoxy moiety.

Decision Logic: Receipt to Storage

The following workflow ensures that incoming inventory is validated before entering the long-term storage ecosystem.



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Figure 1: Incoming Quality Control (IQC) and Storage Workflow.

Operational Handling Guidelines

Engineering Controls

- Primary Barrier: All weighing and transfer operations must occur inside a certified chemical fume hood.
- Static Control: Fluorinated powders can be static-prone. Use an anti-static gun or ionizer bar during weighing to prevent dispersal.

Personal Protective Equipment (PPE)

- Respiratory: N95 (minimum) or P100 respirator if handling outside a hood (not recommended).
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Double-gloving is recommended for solution-phase handling to prevent permeation by the solvent (e.g., DMSO).
- Ocular: Chemical splash goggles.

Solubilization Protocol

When preparing stock solutions for biological assays or synthesis:

- Solvent Choice: DMSO (Dimethyl sulfoxide) is the preferred solvent for high-concentration stocks (>10 mM).
- Dissolution: Add solvent slowly to the powder. Vortex gently.
- Stability: Stock solutions in DMSO are generally stable for 3 months at -20°C. Avoid repeated freeze-thaw cycles, which can introduce moisture condensation.

Emergency Response & Disposal Spill Management

In the event of a powder spill:

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don full PPE including respiratory protection.
- Contain: Cover the spill with a damp absorbent pad (to prevent dust generation) or use a HEPA-filtered vacuum.
- Clean: Wipe the surface with a mild soap solution, followed by water. Do not use bleach immediately, as it may react with other contaminants in a mixed spill scenario.

Fire Fighting (Thermal Decomposition)

Critical Warning: Combustion of **5-Fluoro-4-methoxypyrimidine** releases Hydrogen Fluoride (HF) gas.

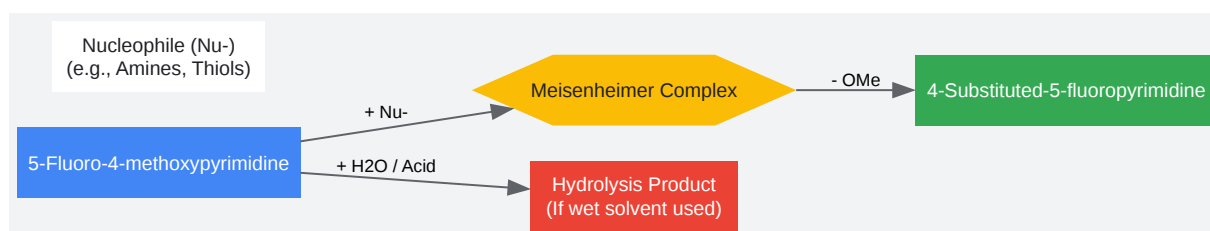
- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam.
- Firefighter PPE: Full bunker gear with SCBA is mandatory. Skin contact with soot/ash from the fire must be treated as potential HF exposure (calcium gluconate gel should be on hand for emergency responders).

Disposal

- Stream: High-temperature incineration equipped with an afterburner and scrubber (to neutralize HF emissions).
- Compliance: Never dispose of down the drain. Classify as "Organic Halogenated Waste."

Synthesis Context: Nucleophilic Substitution Risks

Researchers using this compound for synthesis (e.g., S_NAr reactions) must be aware of the "Methoxy Activation."



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Figure 2: Reactivity profile highlighting the competition between desired substitution and moisture-induced hydrolysis.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 22639914, **5-Fluoro-4-methoxypyrimidine**. Retrieved from [[Link](#)]

- Plastics Europe (2025). Guide for the Safe Handling of Fluoropolymer Resins (Combustion Hazards). Retrieved from [\[Link\]](#)

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